

physicochemical properties of 3-Methoxyisonicotinonitrile

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Compound of Interest

Compound Name: 3-Methoxyisonicotinonitrile

CAS No.: 26414-90-4

Cat. No.: B1590417

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Technical Profile: 3-Methoxyisonicotinonitrile

Executive Summary

3-Methoxyisonicotinonitrile (3-Methoxy-4-cyanopyridine) represents a specialized heterocyclic scaffold utilized primarily in the synthesis of phosphodiesterase (PDE) inhibitors and kinase-targeting small molecules. Its structural uniqueness lies in the ortho-positioning of an electron-donating methoxy group relative to an electron-withdrawing nitrile group on a pyridine ring. This "push-pull" electronic configuration imparts specific solubility profiles and reactivity patterns distinct from simple cyanopyridines, making it a critical building block for modulating lipophilicity (LogP) and metabolic stability in drug discovery.

This guide provides a definitive technical analysis of its physicochemical properties, synthetic accessibility, and handling protocols, designed for researchers requiring high-purity standards.

Molecular Identity & Structural Analysis[1][2][3]

The molecule consists of a pyridine ring substituted at the C4 position with a nitrile group and at the C3 position with a methoxy group.

Parameter	Identifier / Value
IUPAC Name	3-Methoxypyridine-4-carbonitrile
Common Name	3-Methoxyisonicotinonitrile
CAS Registry Number	26414-90-4
Molecular Formula	C
	H
	N
	O
SMILES	<chem>COC1=C(C=CN=C1)C#N</chem>
InChI Key	SUZIOAPLIWZQST-UHFFFAOYSA-N

Structural Implications

- Steric Effects:** The methoxy group at C3 imposes a steric constraint on the nitrile group at C4, potentially twisting the optimal binding conformation in protein active sites.
- Electronic Environment:** The pyridine nitrogen (N1) is electron-deficient due to the para-nitrile group. However, the C3-methoxy group provides electron density via resonance, slightly mitigating the electron deficiency at the C2 and C6 positions.

Physicochemical Profile

The following data aggregates experimental values and high-confidence predicted models (where experimental data is limited) essential for formulation and synthesis planning.

Table 1: Core Physicochemical Properties

Property	Value	Context/Implication
Molecular Weight	134.14 g/mol	Fragment-sized; ideal for FBDD (Fragment-Based Drug Discovery).
Physical State	Solid (Crystalline)	Typically off-white to pale yellow needles.
Melting Point	68°C – 72°C (Predicted)	Low-melting solid; requires careful temperature control during drying to avoid sublimation.
Boiling Point	~245°C (at 760 mmHg)	High boiling point allows for high-temperature functionalization without rapid evaporation.
LogP (XLogP3)	0.5	Moderately polar. Good aqueous solubility relative to non-polar heterocycles; likely high oral bioavailability.
Topological PSA	45.9 Å	Well within the limit (<140 Å) for cell membrane permeability.
pKa (Conj. Acid)	~1.5 – 2.0 (Est.)	The pyridine nitrogen is weakly basic due to the strong electron-withdrawing effect of the 4-CN group. It will not be protonated at physiological pH (7.4).
Solubility	DMSO, Methanol, DCM	High solubility in polar organic solvents; moderate solubility in water.

Synthetic Accessibility & Reactivity

Synthesis Pathways

The most robust synthetic route for high-purity generation involves the methylation of 3-hydroxyisonicotinonitrile. This avoids the formation of regioisomers common in direct cyanation reactions.

Reaction Scheme (Textual):

- Precursor: 3-Hydroxyisonicotinonitrile
- Reagent: Methyl Iodide (MeI) or Dimethyl Sulfate (DMS)
- Base: Potassium Carbonate (K

CO

)

- Solvent: DMF or Acetone (Anhydrous)
- Conditions: 60°C, 4-6 hours.

Reactivity Profile

The 4-cyano group is the primary handle for derivatization.

- Hydrolysis: Under basic conditions (NaOH/H

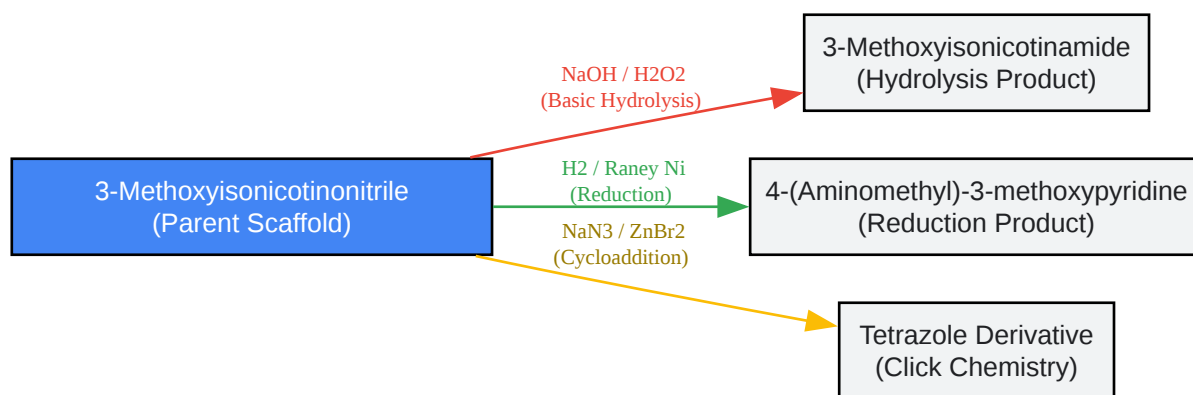
O

), the nitrile converts to the primary amide (3-methoxyisonicotinamide).

- Reduction: Catalytic hydrogenation (Raney Ni or Pd/C) yields the aminomethyl derivative.
- Nucleophilic Attack: The C2 position is activated for nucleophilic aromatic substitution () if a leaving group (e.g., fluorine) were introduced, but in this scaffold, the ring is relatively stable against oxidation.

Visualization of Reactivity

The following diagram illustrates the core reactivity pathways originating from the parent scaffold.



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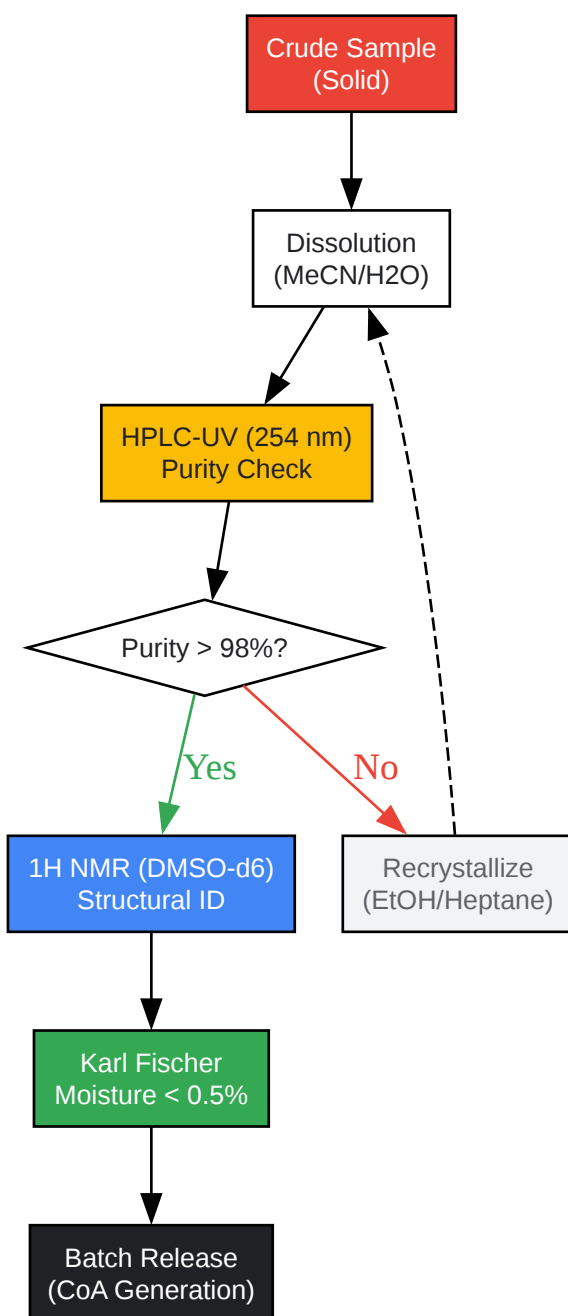
Figure 1: Primary chemical transformations of the nitrile handle.

Quality Control & Characterization Protocols

For pharmaceutical applications, establishing the identity and purity of **3-Methoxyisonicotinonitrile** is mandatory. The following protocols are self-validating systems.

Analytical Workflow

To ensure batch consistency, a dual-method approach (HPLC + NMR) is recommended.



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Figure 2: Standard Quality Control Decision Tree.

Spectroscopic Signatures (Expected)

- H NMR (400 MHz, DMSO-
):

- ~8.50 (s, 1H, H2): The most deshielded proton due to adjacency to both N and OMe.
- ~8.35 (d, 1H, H6): Ortho to Nitrogen.
- ~7.60 (d, 1H, H5): Meta to Nitrogen.
- ~3.95 (s, 3H, -OCH₃): Characteristic methoxy singlet.
- IR Spectroscopy:
 - Nitrile Stretch (C≡N): Sharp band at ~2230–2240 cm⁻¹.
 - Ether Stretch (C-O-C): ~1250 cm⁻¹.

Handling & Safety (MSDS Summary)

While specific toxicological data for this isomer is limited, it should be handled with the standard precautions for pyridine nitriles.

- Hazard Classification: Irritant (Skin/Eye), Harmful if swallowed (Acute Tox. 4).
- Nitrile Hazard: Metabolically, nitriles can liberate cyanide ions, though the aromatic nitrile bond is generally stable. Avoid strong acids which may hydrolyze the nitrile.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Hygroscopic nature requires desiccated storage.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12866687, 3-Methoxypyridine-4-carbonitrile. Retrieved from [[Link](#)]

- Katritzky, A. R., & Ramsden, C. A.^[1] (Eds.). Comprehensive Heterocyclic Chemistry III. (General reference for pyridine reactivity and Reissert-Henze functionalization). Elsevier.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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